

bromoindium CAS number and identifiers

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Compound of Interest

Compound Name:	Bromoindium
CAS No.:	14280-53-6
Cat. No.:	B087315

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An In-depth Technical Guide to **Bromoindium** Compounds: Synthesis, Properties, and Applications

Introduction

In the landscape of modern chemistry, indium halides have carved out a significant niche as versatile reagents and catalysts. Among them, the **bromoindium** compounds—a family of species distinguished by the oxidation state of the indium atom—offer a rich field of study for researchers, synthetic chemists, and materials scientists. The term "**bromoindium**" is not monolithic; it encompasses several distinct compounds, primarily Indium(III) bromide (InBr_3), Indium(I) bromide (InBr), and other less common mixed-valence species. Each of these compounds possesses unique structural, reactive, and catalytic properties that dictate its utility.

This guide provides an in-depth exploration of the key **bromoindium** compounds. Moving beyond a simple recitation of facts, it delves into the causality behind experimental choices, offers field-proven insights into their application, and provides validated protocols for their synthesis and use. The focus is on equipping professionals in research and drug development with the technical accuracy and practical knowledge required to effectively leverage these powerful chemical tools.

Table 1: Key **Bromoindium** Compounds and Their Primary Identifiers

Compound Name	Common Name	Oxidation State	Molecular Formula	CAS Number
Indium(III) Bromide	Indium Tribromide	+3	InBr ₃	13465-09-3[1][2][3]
Indium(I) Bromide	Indium Monobromide	+1	InBr	14280-53-6[4][5][6][7][8]
Indium(II) Bromide	Indium Dibromide	+1, +3	InBr ₂	21264-43-7[9][10][11]

Indium(III) Bromide (InBr₃): The Preeminent Lewis Acid

Indium(III) bromide is the most stable and widely utilized compound in the **bromoindium** family. Its prominence stems from its character as a potent, yet remarkably water-tolerant, Lewis acid, enabling a vast range of catalytic transformations in both organic and aqueous media.[12][13][14]

Core Identifiers and Physicochemical Properties

A comprehensive understanding of InBr₃ begins with its fundamental properties, which are critical for its storage, handling, and application in experimental design.

Table 2: Physicochemical Properties of Indium(III) Bromide

Identifier	Value	Source(s)
CAS Number	13465-09-3	[1] [2] [3]
EC Number	236-692-8	[2]
IUPAC Name	tribromoindigane	[15] [16]
Synonyms	Indium tribromide	[1]
Molecular Formula	InBr ₃	[1] [3]
Molecular Weight	354.53 g/mol	[1] [3] [16]
Appearance	White to yellowish, hygroscopic crystalline powder	[1] [2] [12] [14] [17]
Melting Point	420 °C	[2] [14]
Density	4.74 g/cm ³	[2] [14]
Solubility in Water	414 g/100 mL at 20 °C	[2] [14]

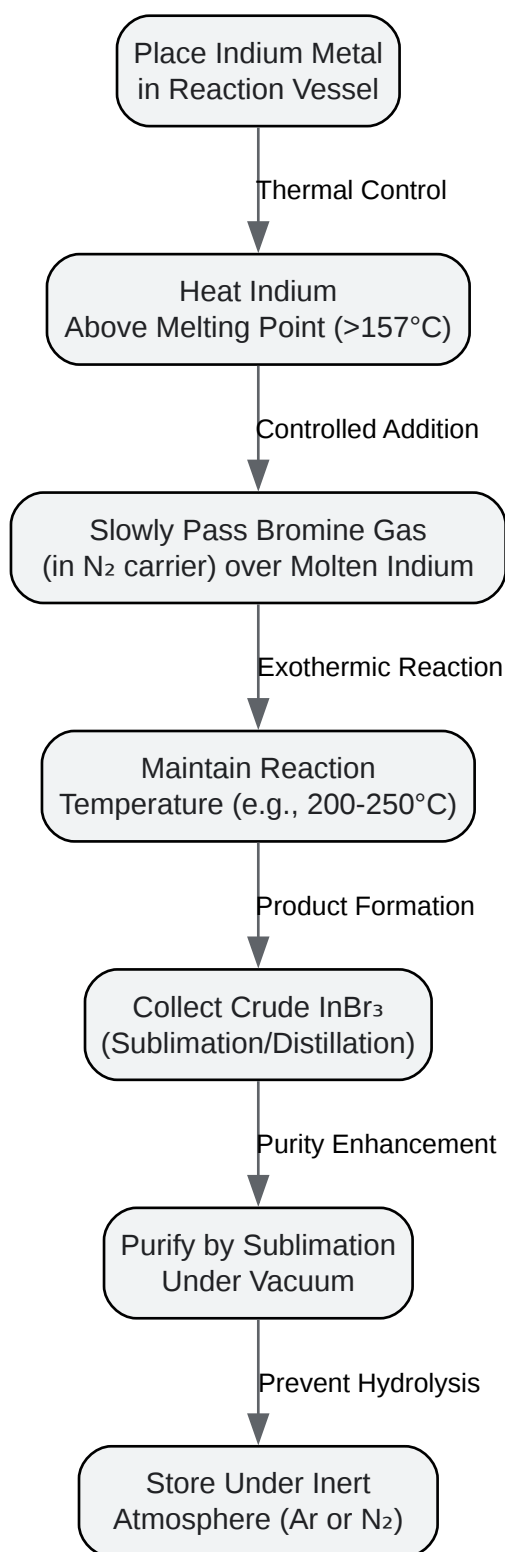
Structure and Lewis Acidity

InBr₃ adopts the same crystal structure as aluminum trichloride, featuring six-coordinate indium atoms in a monoclinic lattice.[\[2\]](#) When molten or in the gas phase, it predominantly exists as a dimer, In₂Br₆, with bridging bromine atoms.[\[2\]](#)[\[13\]](#) This structural feature is central to its behavior.

The potent Lewis acidity of InBr₃ arises from the electron-deficient nature of the indium(III) center, which readily accepts electron pairs from donor atoms like oxygen or nitrogen. A key advantage over many other Lewis acids (e.g., AlCl₃) is its stability in the presence of water.[\[12\]](#) [\[13\]](#) This "water tolerance" does not imply it is inert; rather, it can effectively catalyze reactions in aqueous solutions, a significant benefit for green chemistry protocols.

Synthesis Protocol: Direct Bromination of Indium Metal

The most direct method for preparing high-purity InBr₃ is the reaction of elemental indium with bromine.[\[2\]](#)[\[14\]](#)



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Caption: Workflow for the synthesis of Indium(III) bromide.

- **Preparation:** Place high-purity indium metal shots or foil into a quartz or borosilicate glass reaction tube.
- **Inert Atmosphere:** Purge the system thoroughly with an inert gas (e.g., nitrogen or argon) to remove air and moisture.
- **Heating:** Heat the indium metal to a temperature above its melting point (157 °C), typically to around 200-250 °C.
- **Bromine Introduction:** Slowly introduce bromine vapor, carried by a gentle stream of the inert gas, over the surface of the molten indium.
 - **Causality Insight:** The controlled, slow addition of bromine is critical. The reaction is exothermic, and rapid addition can lead to an uncontrolled temperature increase and potential over-halogenation to form polybromide species. Using molten indium ensures a high surface area for a smooth reaction.
- **Reaction & Collection:** The resulting InBr_3 forms as a white-to-yellow solid. It can be collected in a cooler part of the apparatus or purified in situ.
- **Purification:** For the highest purity, the crude product is purified by sublimation under vacuum. This step effectively removes any unreacted indium and non-volatile impurities.
- **Storage:** Store the purified InBr_3 in a tightly sealed container under an inert atmosphere to protect it from moisture, as it is hygroscopic.[\[14\]](#)[\[17\]](#)

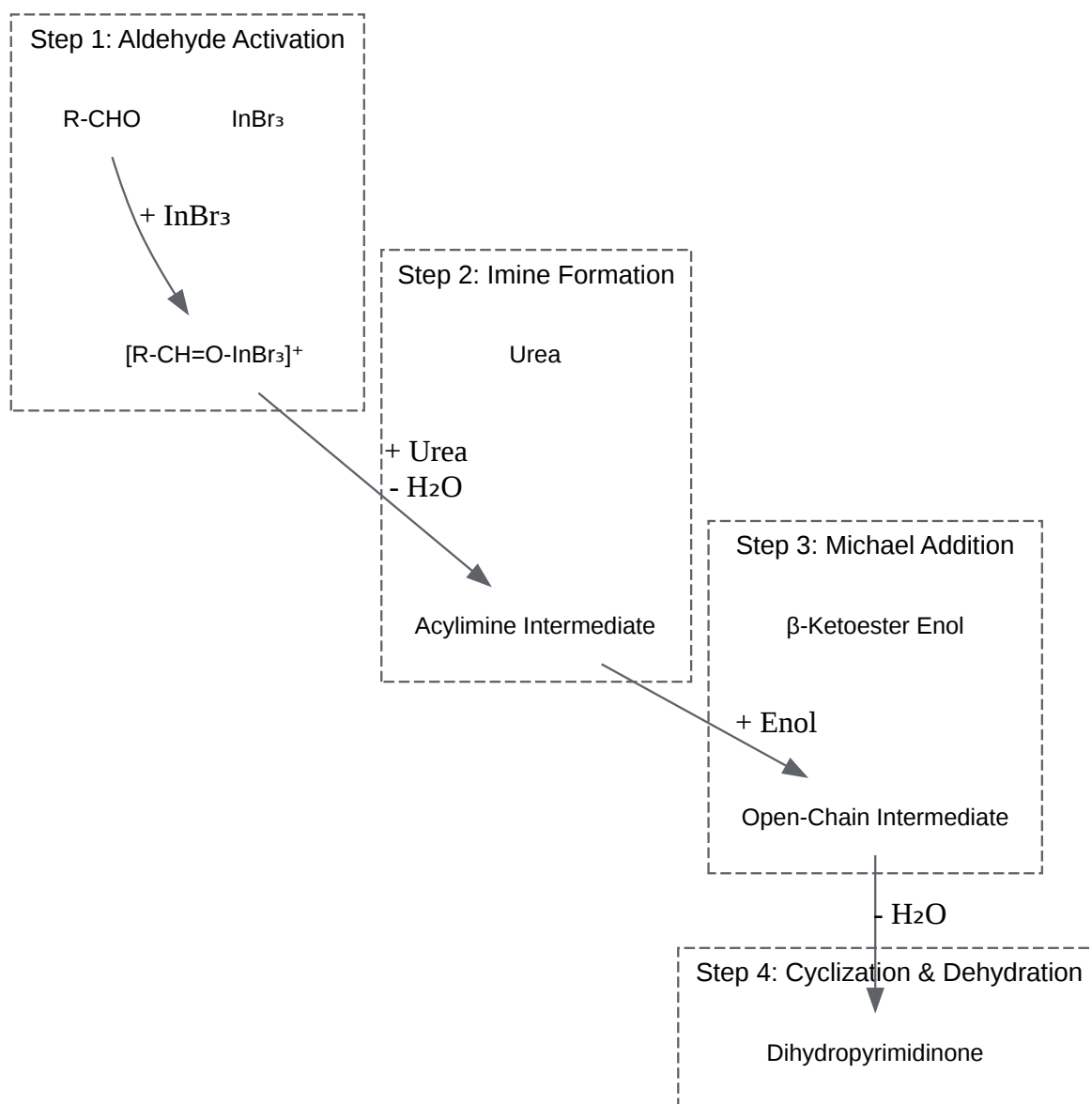
Applications in Organic Synthesis

InBr_3 is a cornerstone catalyst for a multitude of organic transformations.[\[16\]](#)[\[18\]](#) Its utility is particularly pronounced in reactions requiring the activation of carbonyls, alkenes, or alkynes.

This reaction showcases the efficiency of InBr_3 in multicomponent reactions, a key strategy in modern drug discovery for building molecular complexity rapidly.[\[18\]](#)

- **Reactant Charging:** To a round-bottom flask, add the aldehyde (1 mmol), β -ketoester (1 mmol), urea or thiourea (1.5 mmol), and the solvent (e.g., acetonitrile, 10 mL).
- **Catalyst Addition:** Add Indium(III) bromide (typically 5-10 mol%).

- Expert Insight: The catalyst loading is kept low, demonstrating its high efficiency. Its water tolerance means that rigorously dry solvents are often not required, simplifying the experimental setup.
- Reaction: Stir the mixture at room temperature or under gentle reflux (e.g., 80 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, cool the reaction mixture to room temperature. Pour the mixture into ice water and stir. The product often precipitates as a solid.
- Purification: Collect the solid by filtration, wash with cold water, and dry. If necessary, recrystallize from a suitable solvent (e.g., ethanol) to obtain the pure dihydropyrimidinone.



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Caption: Catalytic cycle of InBr_3 in Biginelli-type reactions.

Safety and Handling

Indium(III) bromide is a hazardous substance that requires careful handling.

- Hazards: It is corrosive and causes severe skin burns and eye damage.[16][19] Inhalation may cause respiratory irritation.[20][21]
- Handling Precautions:
 - Always handle in a well-ventilated area, preferably within a chemical fume hood.[20]
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[19][21]
 - Avoid generating dust.[19]
 - Keep away from moisture and incompatible materials like strong oxidizing agents.[20]
- First Aid:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes and remove contaminated clothing.[21]
 - Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[16][19][21]
 - Ingestion: Rinse mouth. Do NOT induce vomiting.[19][21]
 - In all cases of exposure, seek immediate medical attention.[16][21]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[21]

Indium(I) Bromide (InBr): A Unique Lower-Valent Reagent

Indium(I) bromide is a red, crystalline solid that serves as a powerful reducing agent and a precursor for unique organoindium species.[5][7] Its chemistry is dominated by its lower oxidation state, making it fundamentally different from its InBr_3 counterpart.

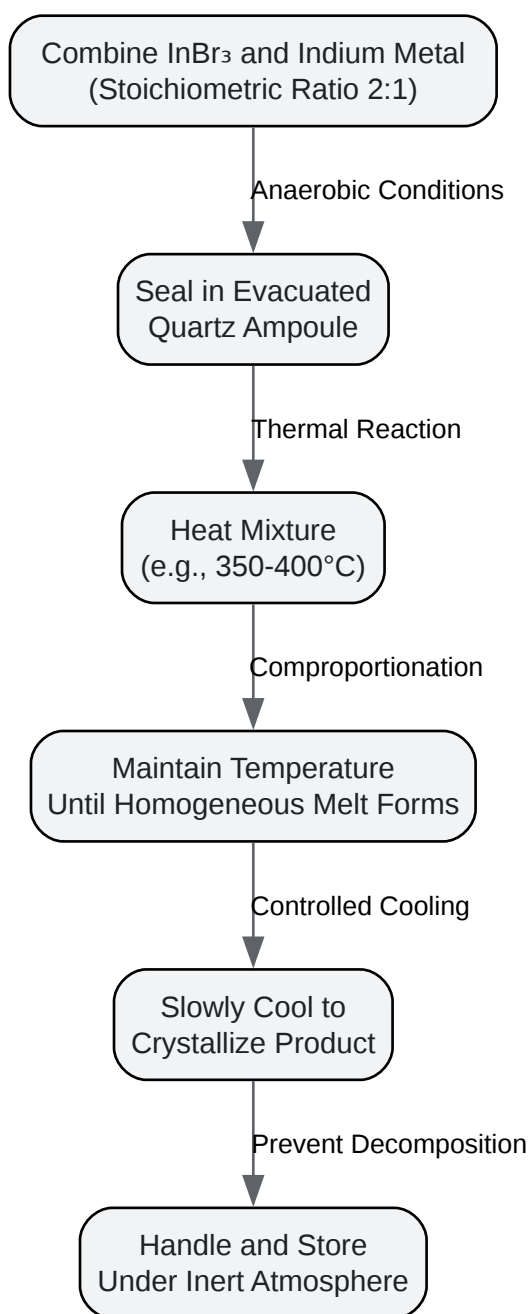
Core Identifiers and Physicochemical Properties

Table 3: Physicochemical Properties of Indium(I) Bromide

Identifier	Value	Source(s)
CAS Number	14280-53-6	[4] [5] [6] [7] [8]
EC Number	238-172-6	[4] [7] [22]
IUPAC Name	bromoindium	[4]
Synonyms	Indium monobromide	[4] [22]
Molecular Formula	InBr	[4] [6] [7] [23]
Molecular Weight	194.72 g/mol	[4] [6] [7] [23]
Appearance	Red or reddish-brown crystalline solid	[5] [7]
Melting Point	220-285 °C (values vary)	[4] [5] [7] [23]
Boiling Point	656 °C	[4] [5] [7]
Density	4.96 g/cm ³	[4] [5] [7] [23]
Stability	Unstable in water; decomposes to In(0) and InBr ₃	[5] [7]

Synthesis and Reactivity

InBr is typically prepared via a comproportionation reaction between indium metal and indium(III) bromide.



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Caption: Workflow for the synthesis of Indium(I) bromide.

- Preparation: In a glovebox, thoroughly mix powdered indium(III) bromide and indium metal in a 2:1 molar ratio ($2 \text{ InBr}_3 + 1 \text{ In} \rightarrow 3 \text{ InBr}$ is a simplified representation, the reaction is typically $2 \text{ In} + \text{InBr}_3 \rightarrow 3 \text{ InBr}$).

- **Sealing:** Place the mixture into a quartz ampoule and evacuate to a high vacuum before flame-sealing.
 - **Causality Insight:** The reaction must be performed in the complete absence of air and moisture. Oxygen would oxidize In(I), and water would cause immediate disproportionation.
- **Heating:** Heat the ampoule in a tube furnace to a temperature sufficient to melt the components and initiate the reaction (e.g., 350-400 °C).
- **Homogenization:** Keep the ampoule at this temperature until a homogeneous red melt is observed.
- **Crystallization:** Slowly cool the furnace to room temperature over several hours to allow for the formation of crystalline InBr.
- **Storage:** Open the ampoule in a glovebox and store the resulting red solid under a strictly inert atmosphere.

Synthetic Applications

The primary utility of InBr is in reductive coupling and oxidative addition reactions.^[5]

InBr promotes the coupling of α,α -dichloroketones to form 1-aryl-butane-1,4-diones, valuable intermediates in organic synthesis.^[5]

- **Setup:** In a glovebox, add InBr (2.2 mmol) to a flask containing a stirring bar. Add dry solvent (e.g., THF).
- **Reactant Addition:** Add the α,α -dichloroketone (1 mmol) to the suspension.
- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by the consumption of the red InBr solid and by TLC analysis.
- **Quenching & Workup:** After the reaction is complete, carefully quench the mixture with a saturated aqueous solution of NH_4Cl . Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).

- Purification: Combine the organic layers, dry over anhydrous Na_2SO_4 , concentrate under reduced pressure, and purify the residue by column chromatography to yield the 1,4-dione.

Safety and Handling

- Hazards: Classified as a dangerous good for transport.[6] It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin, eye, and respiratory irritation.[4][22]
- Handling Precautions: All manipulations must be carried out under a dry, inert atmosphere (glovebox or Schlenk line) to prevent decomposition. Wear standard PPE.[24]
- Reactivity: Reacts rapidly with water and moisture.[7] This is the most critical handling consideration.

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